

Personal protective equipment for handling 5-Nitro-2-furoic acid

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Compound of Interest

Compound Name: 5-Nitro-2-furoic acid

Cat. No.: B181385

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Essential Safety and Handling Guide for 5-Nitro-2-furoic Acid

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **5-Nitro-2-furoic acid** (CAS 645-12-5). The following procedural guidance is designed to ensure the safe execution of laboratory operations involving this compound, grounded in established safety protocols for nitro compounds and substances with potential carcinogenic properties.

Hazard Identification and Personal Protective Equipment (PPE)

5-Nitro-2-furoic acid is a combustible solid that can cause serious eye irritation and is suspected of causing genetic defects.^{[1][2]} Proper personal protective equipment is mandatory to minimize exposure risk. All handling of **5-Nitro-2-furoic acid** should be conducted in a certified chemical fume hood.

Summary of Required Personal Protective Equipment

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields. A face shield is required when there is a risk of splashes.	Protects against splashes and airborne particles that can cause severe eye irritation.[1]
Skin Protection	A fully fastened laboratory coat is required. For procedures with a higher risk of splashing, consider a chemical-resistant apron.	Provides a barrier against accidental skin contact.
Hand Protection	Chemical-impermeable gloves. Butyl rubber gloves are generally recommended for nitro compounds.[3][4] Nitrile gloves may be suitable for incidental contact but should be replaced immediately upon contamination.[2]	Prevents skin absorption, a primary route of exposure for nitro compounds.
Respiratory Protection	A NIOSH-approved N95 dust mask should be used when handling the powder.[5] If engineering controls are insufficient, an air-purifying respirator with organic vapor cartridges is recommended.	Protects against inhalation of harmful dust and vapors.

Glove Material Compatibility for Aromatic Nitro Compounds

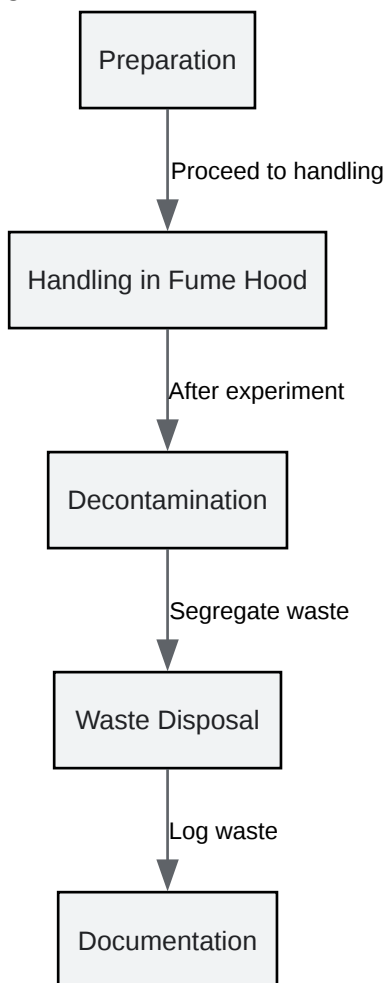
Glove Material	Recommendation for Aromatic Nitro Compounds
Butyl Rubber	Highly Recommended: Offers excellent resistance to nitro compounds.[3][4]
Neoprene	Good: Provides good resistance to a range of chemicals, including some acids and organic compounds.
Nitrile	Fair to Good (for incidental contact): Suitable for short-term use and splash protection. Not recommended for prolonged direct contact with aromatic solvents.[2]
Natural Rubber (Latex)	Poor to Fair: Not generally recommended for handling aromatic nitro compounds due to potential for degradation and allergic reactions.

Operational Plan: Step-by-Step Handling Procedure

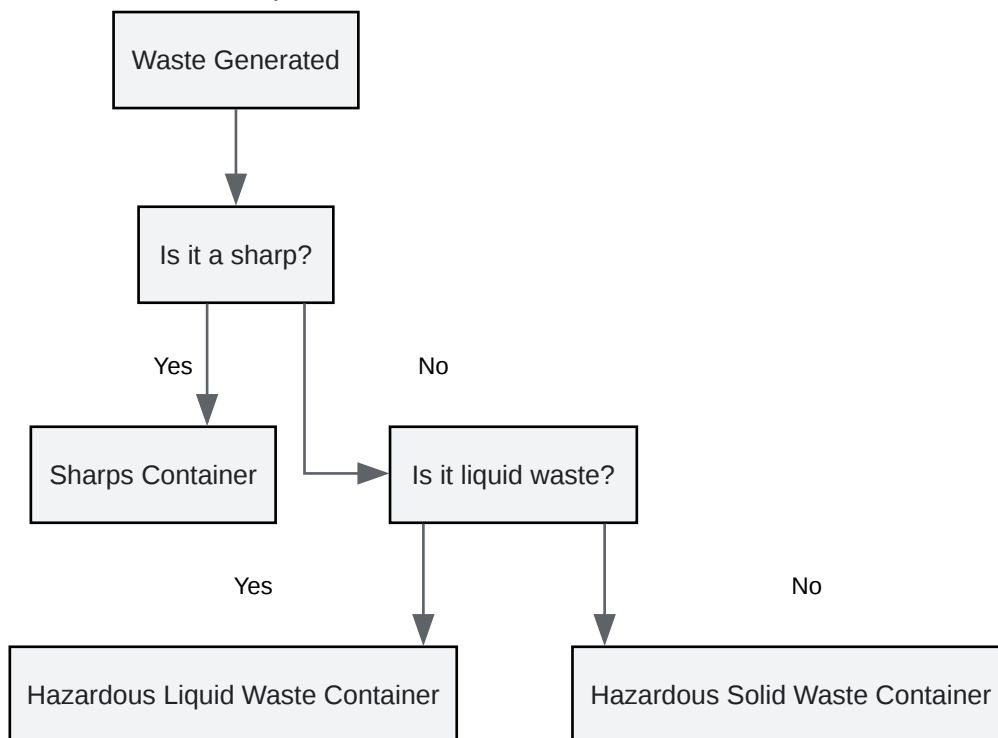
A systematic approach is crucial when working with **5-Nitro-2-furoic acid** to ensure safety and experimental integrity.

Workflow for Handling **5-Nitro-2-furoic Acid**

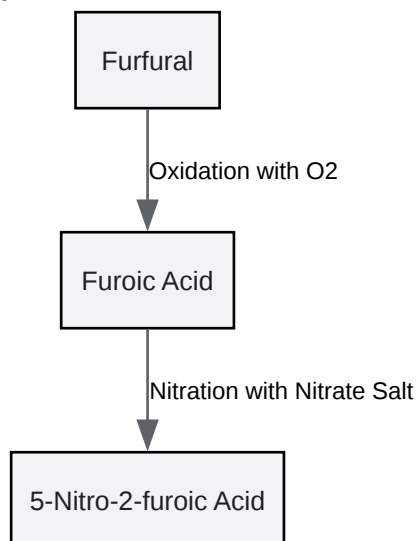
Handling Workflow for 5-Nitro-2-furoic Acid



Waste Disposal Decision Tree for 5-Nitro-2-furoic Acid



Synthesis of 5-Nitro-2-furoic Acid



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